

Comprehensive Disposal Protocol: Ethyl 5-ethoxy-2-hydroxybenzoate

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Compound of Interest

Compound Name: Ethyl 5-ethoxy-2-hydroxybenzoate

CAS No.: 14160-70-4

Cat. No.: B087851

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CAS: 14160-70-4[1][2]

Executive Summary & Chemical Profile

Objective: To establish a standardized, compliant, and safety-critical workflow for the disposal of **Ethyl 5-ethoxy-2-hydroxybenzoate** (Ethyl 5-ethoxysalicylate).

Operational Context: As a Senior Application Scientist, I emphasize that disposal is not merely "throwing away" a substance; it is the final step of the chemical lifecycle, requiring the same rigor as synthesis. This compound contains a phenolic hydroxyl group and an ether moiety on a benzoate scaffold. Improper disposal risks aquatic toxicity and regulatory non-compliance (RCRA).

Chemical Identification & Physical Properties

Property	Specification	Operational Implication
CAS Number	14160-70-4	Use for waste manifesting and inventory tracking.[1]
Molecular Formula		Organic, non-halogenated.[1] [3]
Physical State	Solid (Crystalline)	Requires solid waste stream unless dissolved.[1]
Melting Point	63-67 °C	Store cool; low risk of melting in standard waste bins.[1]
Solubility	Soluble in organic solvents (EtOH, DMSO)	Dictates liquid waste segregation (Organic vs. Aqueous).[1]
Flash Point	>100 °C (Predicted)	Likely non-flammable (non-D001) but combustible.[1]

Hazard Classification (GHS)

Based on structural analogs (Salicylate Esters) and available SDS data:

- H302: Harmful if swallowed.[4][5][6]
- H315: Causes skin irritation.[4][5][6]
- H319: Causes serious eye irritation.[4][6]
- H412: Harmful to aquatic life with long-lasting effects.[1][4]

Pre-Disposal Segregation Strategy

The Causality of Segregation: Effective waste management relies on chemical compatibility.

Ethyl 5-ethoxy-2-hydroxybenzoate possesses a phenolic hydrogen (pKa ~10) and an ester linkage.[1]

- **Avoid Strong Bases:** The ester group is susceptible to hydrolysis, and the phenol can form phenolate salts, potentially altering the waste's pH or solubility profile unexpectedly.
- **Avoid Strong Oxidizers:** The ethoxy ether linkage and the electron-rich aromatic ring are susceptible to oxidation. Mixing with strong oxidizers (e.g., Nitric acid, Peroxides) in a waste container can lead to exothermic runaway reactions.

Waste Stream Designation

- **Stream A (Pure Substance):** Non-Halogenated Organic Solid Waste.
- **Stream B (In Solution):** Non-Halogenated Organic Solvent Waste (unless dissolved in DCM/Chloroform).
- **Stream C (Contaminated Debris):** Hazardous Solid Debris (gloves, weigh boats).

Detailed Disposal Workflows

Workflow 1: Disposal of Pure Solid (Expired or Surplus)

Scenario: You have a vial of expired solid material (CAS 14160-70-4).

- **Container Selection:** Use a wide-mouth High-Density Polyethylene (HDPE) or glass jar.^[1] Ensure the lid has a chemically resistant liner (Teflon/PTFE).
- **Labeling:** Apply a "Hazardous Waste" label.
 - **Constituents:** Write "**Ethyl 5-ethoxy-2-hydroxybenzoate**" (Do not use abbreviations).
 - **Hazards:** Check "Toxic" and "Irritant".^{[6][7]}
- **Transfer:** Transfer the solid directly into the container. Do not dissolve it in solvent solely for disposal purposes unless required by your facility's specific incinerator protocols (minimizes solvent waste volume).
- **Satellite Accumulation:** Store in the designated Satellite Accumulation Area (SAA) until pickup.

Workflow 2: Disposal of Liquid Solutions (Mother Liquors/Reaction Mixtures)

Scenario: The compound is dissolved in Ethanol or Ethyl Acetate.

- Solvent Check: Confirm the solvent identity.
 - If Halogenated (DCM, Chloroform): Segregate into Halogenated Waste.
 - If Non-Halogenated (Methanol, Acetone, DMSO): Segregate into Non-Halogenated Waste.
- pH Check: Ensure the solution pH is between 5 and 9. If the reaction mixture was basic, neutralize carefully with dilute acid to prevent hydrolysis-induced heat generation in the drum.
- Bulking: Pour into the appropriate 5-gallon safety can or carboy.
 - Critical Step: Leave at least 10% headspace to accommodate thermal expansion.

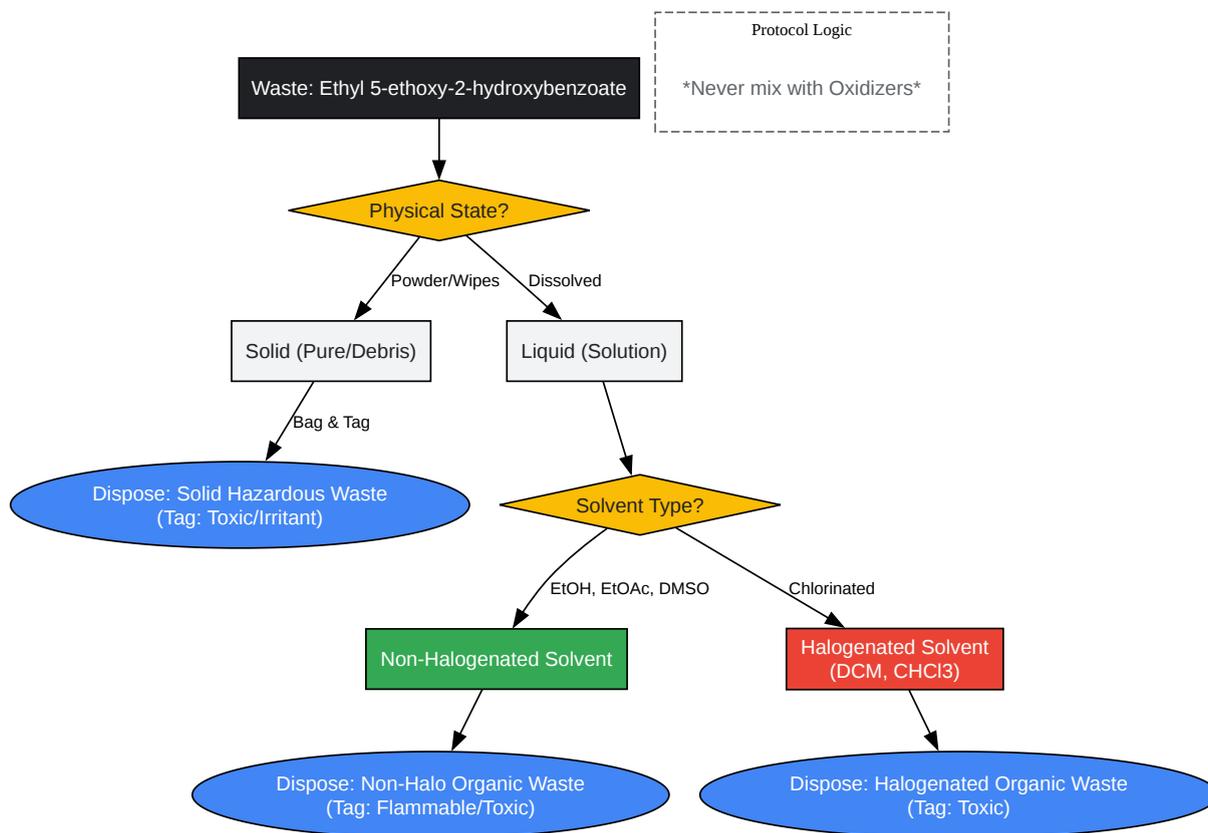
Workflow 3: Spill Cleanup Procedure

Scenario: 5g of solid powder spills on the benchtop.

- Isolate: Mark the area. Don PPE (Nitrile gloves, safety goggles, lab coat).
- Contain: Gently cover the spill with a paper towel to prevent dust dispersion.
- Clean:
 - Dampen a wipe with water or ethanol (to solubilize the ester).
 - Wipe the area from the outside in.
- Disposal: Place the contaminated wipes and gloves into a clear plastic bag, seal it, and place it inside the Hazardous Solid Debris container.

Decision Logic & Workflow Visualization

The following diagram illustrates the decision matrix for segregating this specific compound.



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Caption: Decision tree for segregating **Ethyl 5-ethoxy-2-hydroxybenzoate** waste based on physical state and solvent carrier.

Regulatory Compliance (RCRA & EPA)[1] Waste Characterization

Under US EPA Resource Conservation and Recovery Act (RCRA), this compound is not a P-listed or U-listed waste (unlike its parent compound Phenol, U188) [1]. However, the generator is responsible for determining if the waste exhibits hazardous characteristics.

- Ignitability (D001): Unlikely for the pure solid, but highly probable if dissolved in flammable solvents (Ethanol/Acetone).
- Toxicity (D004-D043): Not a TCLP regulated contaminant, but aquatic toxicity suggests it should not be disposed of via sanitary sewer (drain disposal is strictly prohibited) [2].

Documentation

- Safety Data Sheet (SDS): Maintain an accessible SDS for CAS 14160-70-4 in the lab.
- Waste Manifest: When the waste is removed by a contractor (e.g., Clean Harbors, Veolia), ensure the manifest lists the primary constituents. For mixtures, "Organic Waste Liquid, N.O.S.[1][3][8] (**Ethyl 5-ethoxy-2-hydroxybenzoate**, Ethanol)" is a standard nomenclature. [1]

References

- United States Environmental Protection Agency (EPA). Defining Hazardous Waste: Listed, Characteristic and Mixed Radiological Wastes. RCRA Orientation Manual. Available at: [[Link](#)]

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